

# Proper Disposal of Solvent Orange 60 in a Laboratory Setting

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Solvent Orange 60

Cat. No.: B182703

[Get Quote](#)

For immediate reference, treat **Solvent Orange 60** as a hazardous chemical waste. Ensure all disposal procedures comply with federal, state, and local regulations. This guide provides a comprehensive, step-by-step plan for the safe handling and disposal of **Solvent Orange 60**, designed for researchers, scientists, and drug development professionals. Adherence to these procedures is critical for maintaining laboratory safety and ensuring environmental compliance.

## Pre-Disposal Safety and Handling

Before beginning any disposal-related activities, ensure you are equipped with the appropriate Personal Protective Equipment (PPE) to minimize exposure risks. **Solvent Orange 60** is known to cause skin and serious eye irritation, and may cause respiratory irritation.<sup>[1]</sup>

Recommended Personal Protective Equipment (PPE):

PPE Item	Specification
Gloves	Chemical-resistant gloves (e.g., nitrile rubber).
Eye Protection	Tightly fitting safety goggles or a face shield. <sup>[2]</sup>
Body Protection	A lab coat or other protective clothing to prevent skin contact. <sup>[3]</sup>
Respiratory	Use in a well-ventilated area. If dust or aerosols may be generated, a respirator is recommended. <sup>[3]</sup>

## Step-by-Step Disposal Procedure

The proper disposal of **Solvent Orange 60** is a multi-step process that begins with waste characterization and ends with transfer to a licensed disposal facility.

### Step 1: Waste Characterization

The first critical step is to determine if the **Solvent Orange 60** waste is classified as hazardous. In the United States, this determination is governed by the Environmental Protection Agency (EPA) under the Resource Conservation and Recovery Act (RCRA).<sup>[1]</sup>

- **Review Regulations:** Consult US EPA guidelines in 40 CFR § 261.3 to determine if the waste exhibits characteristics of hazardous waste (ignitability, corrosivity, reactivity, or toxicity).
- **Safety Data Sheet (SDS):** The SDS for **Solvent Orange 60** will provide crucial information on its hazards to aid in this classification.
- **Assume Hazardous:** If you are unsure or do not have the resources to make a definitive determination, it is best practice to manage the waste as hazardous.

### Step 2: Waste Accumulation and Storage

Proper storage of chemical waste is essential to prevent accidents and ensure compliance.

- **Designated Satellite Accumulation Area (SAA):** Store the waste in a designated SAA within the laboratory, at or near the point of generation.
- **Compatible Container:** Use a container that is chemically compatible with **Solvent Orange 60** and is in good condition with a secure, leak-proof lid.
- **Labeling:** Immediately label the waste container with the words "Hazardous Waste," the full chemical name (**Solvent Orange 60**), and the date accumulation started.
- **Segregation:** Store the container with compatible chemicals, away from acids and bases.

### Step 3: Arranging for Disposal

Hazardous waste must be disposed of through a licensed and reputable waste disposal company.

- **Identify a Licensed Vendor:** Select a hazardous waste disposal company that is licensed to transport, treat, and dispose of chemical waste. Your institution's Environmental Health and Safety (EHS) department will likely have a list of approved vendors.
- **Provide Waste Information:** Accurately describe the waste to the disposal company, including its chemical composition and volume.
- **Schedule a Pickup:** Arrange for the collection of the waste from your facility. Ensure that all necessary paperwork, such as a hazardous waste manifest, is completed accurately.

## Step 4: Spill Management

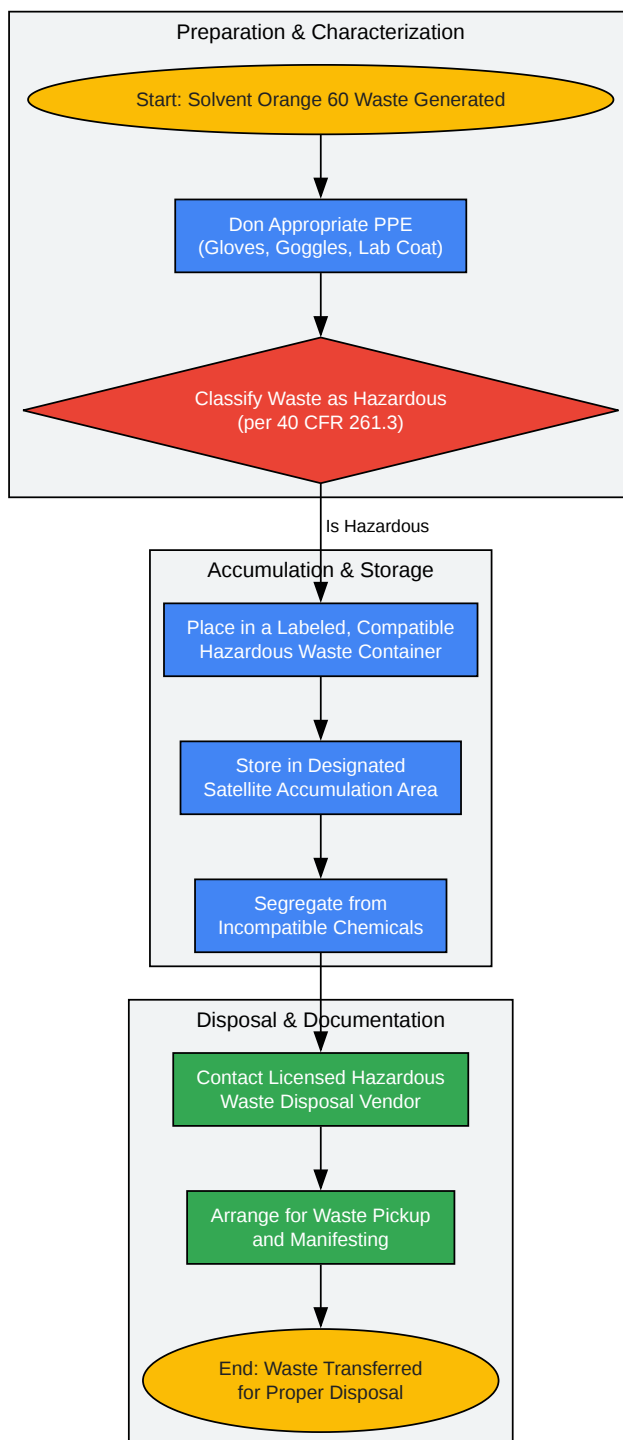
In the event of a spill, take the following immediate actions:

- **Evacuate and Secure:** Alert others in the area and restrict access.
- **Ventilate:** Ensure the area is well-ventilated.
- **Contain:** Prevent the spill from entering drains or waterways.
- **Clean-up:** For small spills, carefully sweep or vacuum the solid material into a suitable, labeled container for disposal. Avoid generating dust. For larger spills, or if you are not trained in spill cleanup, contact your institution's EHS department immediately.

## Disposal Workflow Diagram

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **Solvent Orange 60**.

## Solvent Orange 60 Disposal Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for the safe disposal of **Solvent Orange 60**.

By following these detailed procedures, laboratory professionals can ensure the safe and compliant disposal of **Solvent Orange 60**, protecting both themselves and the environment. Always consult your institution's specific EHS guidelines, as they may have additional requirements.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. danielshealth.com [danielshealth.com]
- 2. blog.idrenvironmental.com [blog.idrenvironmental.com]
- 3. Central Washington University | Laboratory Hazardous Waste Disposal Guidelines [cwu.edu]
- To cite this document: BenchChem. [Proper Disposal of Solvent Orange 60 in a Laboratory Setting]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b182703#solvent-orange-60-proper-disposal-procedures]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)